

Preventing capping and lamination in tablets containing MICROCEL® MC-12

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Compound of Interest

Compound Name: MC12

Cat. No.: B15567640

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Technical Support Center: MICROCEL® MC-12

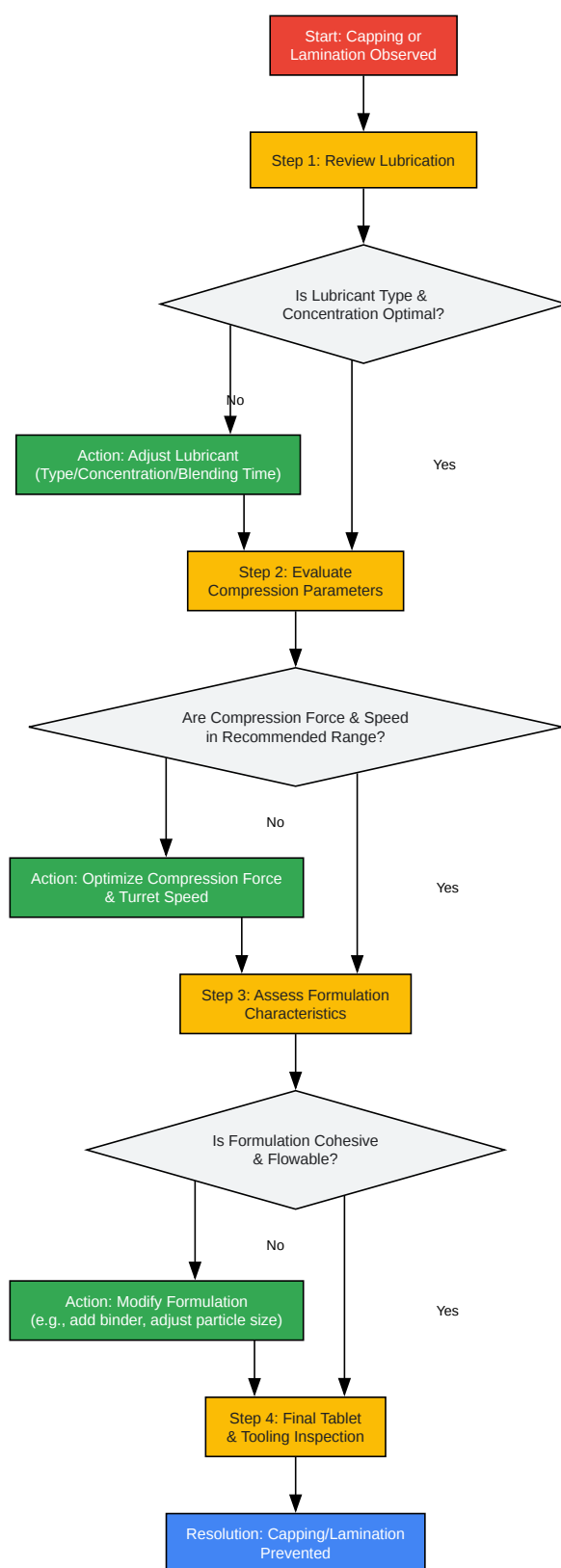
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with MICROCEL® MC-12 to prevent capping and lamination in tablets.

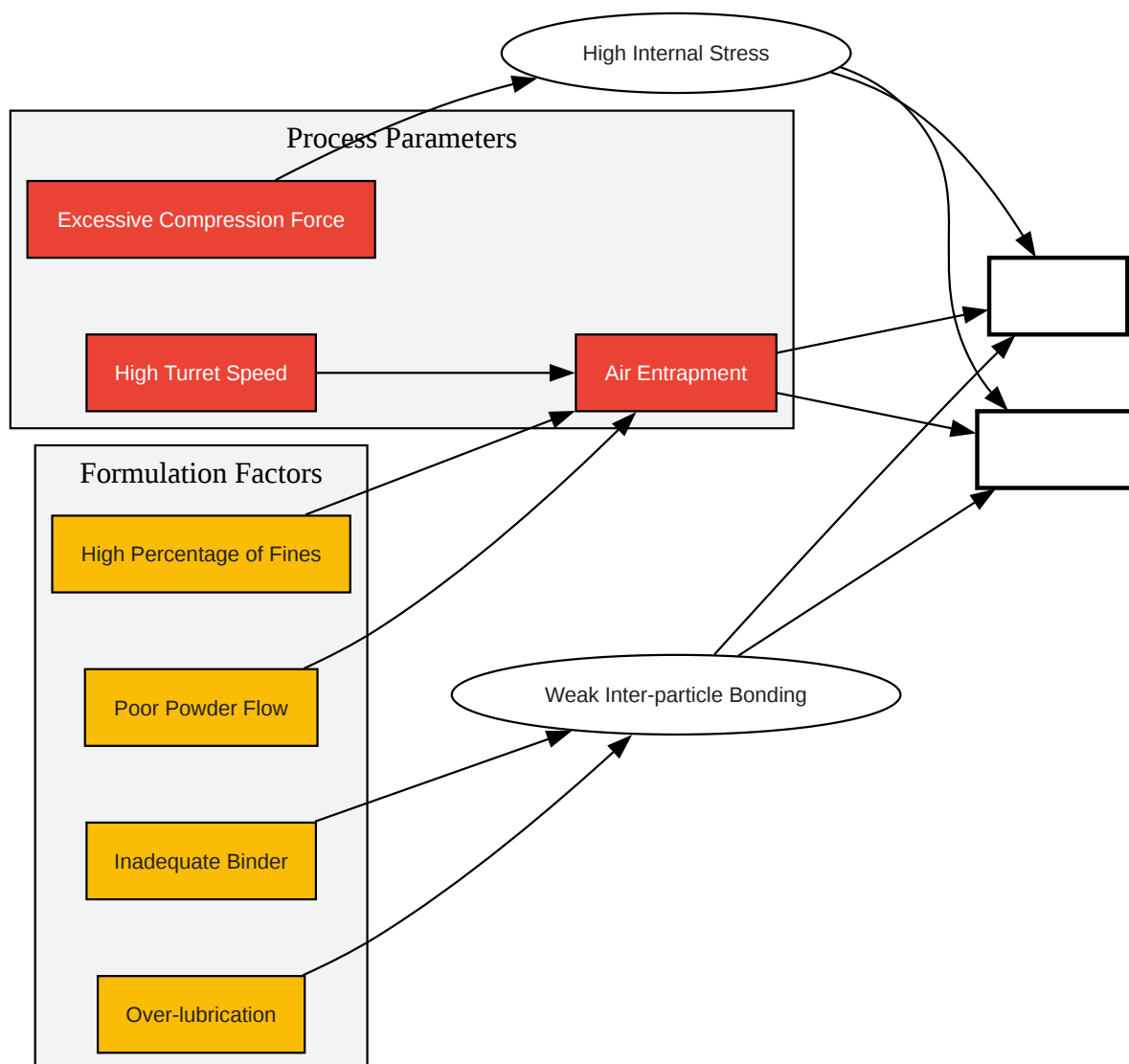
Troubleshooting Guide: Capping and Lamination

Capping is the partial or complete separation of the top or bottom crowns of a tablet from the main body, while lamination is the separation of a tablet into two or more distinct horizontal layers.[1] These issues often arise from stresses developed in the tablet during compression and ejection. This guide provides a systematic approach to troubleshoot and prevent these defects when using MICROCEL® MC-12 in your direct compression formulations.

Logical Troubleshooting Workflow

The following diagram outlines a step-by-step process to identify and resolve capping and lamination issues.





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References

- 1. nbinno.com [nbinno.com]
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